

# Performance comparison of Pigment Red 112 vs. Pigment Red 254

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## Compound of Interest

Compound Name: *Pigment red 112*

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## Performance Showdown: Pigment Red 112 vs. Pigment Red 254

In the vibrant world of red pigments, both **Pigment Red 112** (PR112) and Pigment Red 254 (PR254) hold significant places, yet they cater to different performance requirements and application areas. This guide provides a detailed, objective comparison of their performance characteristics, supported by available data, to assist researchers, scientists, and professionals in making informed decisions for their specific needs.

Pigment Red 254, a member of the high-performance diketopyrrolopyrrole (DPP) class, is renowned for its exceptional fastness properties.<sup>[1][2][3]</sup> It exhibits a bright, neutral red hue and is a go-to choice for demanding applications where durability is paramount, such as in automotive coatings and engineering plastics.<sup>[1][4][5]</sup> In contrast, **Pigment Red 112**, a monoazo pigment, offers a bright, neutral to yellowish red shade and serves as a versatile and cost-effective option for a range of applications including industrial coatings, inks, and textiles.<sup>[6][7][8]</sup>

## Quantitative Performance Comparison

The following table summarizes the key performance indicators for **Pigment Red 112** and Pigment Red 254 based on available data. It is important to note that these values can vary depending on the specific grade, particle size, and the medium in which the pigment is dispersed.

Performance Parameter	Pigment Red 112	Pigment Red 254
C.I. Name	Pigment Red 112	Pigment Red 254
Chemical Class	Monoazo	Diketopyrrolopyrrole (DPP)
Lightfastness (BWS)	6 - 8	8
Heat Stability	180 - 200°C	280 - 300°C
Acid Resistance (1-5)	4 - 5	5
Alkali Resistance (1-5)	4 - 5	5
Solvent Resistance (1-5)	3 - 4	5
Opacity	Translucent to Opaque	Semi-transparent to Opaque

## Experimental Protocols for Pigment Evaluation

The performance data presented is typically determined through standardized testing methodologies. While specific protocols may vary between manufacturers, they are generally based on established industry standards.

**Lightfastness Testing:** This is often evaluated using the Blue Wool Scale (BWS), where a rating of 8 signifies excellent lightfastness and 1 indicates poor lightfastness. The test involves exposing the pigmented sample to a standardized light source, such as a xenon arc lamp, and comparing its fading to that of a set of blue wool standards.

**Heat Stability Testing:** The heat stability of a pigment is determined by incorporating it into a polymer or coating and exposing it to progressively higher temperatures for a specific duration. The temperature at which a significant color change occurs is noted as the heat stability limit.

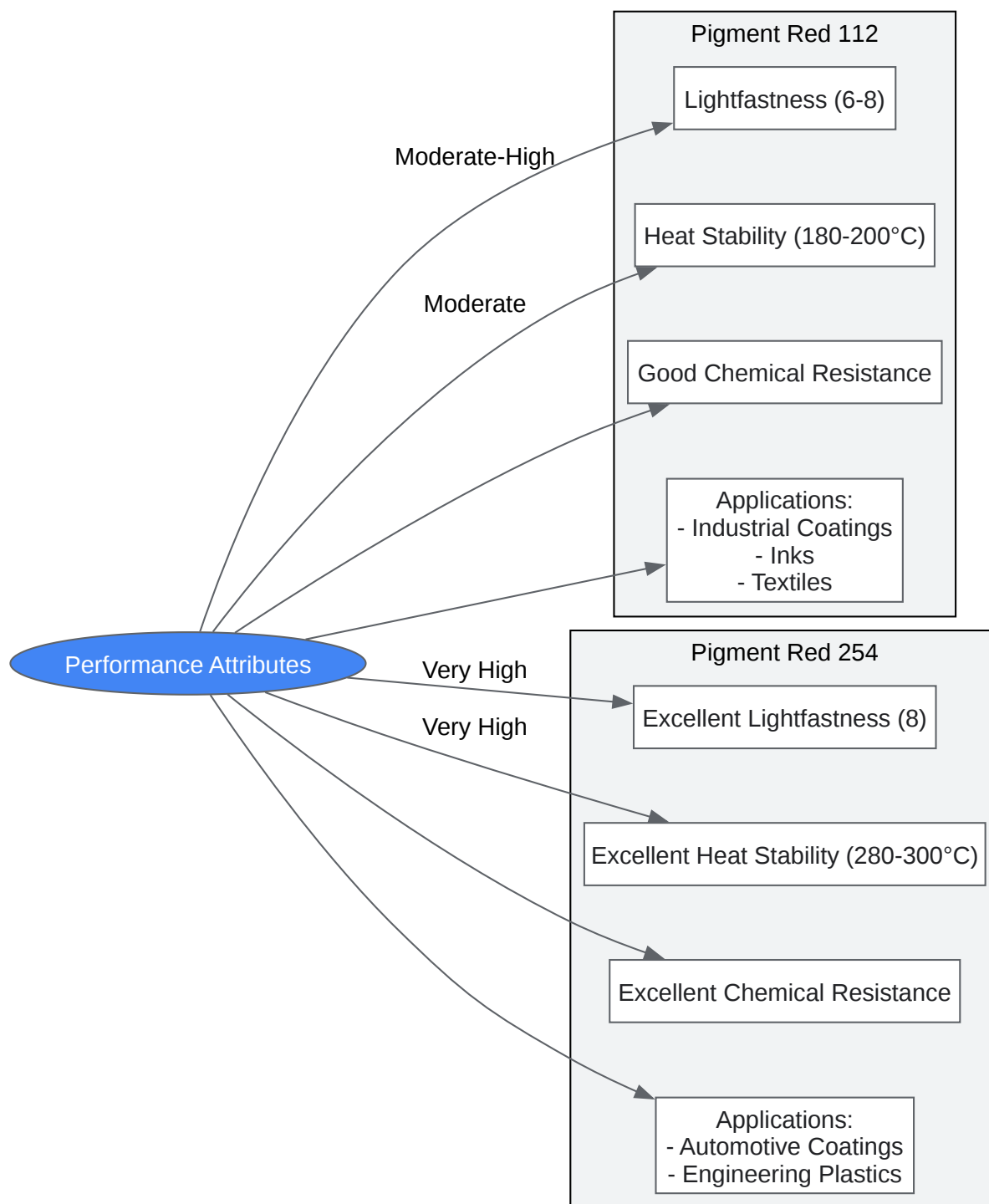
**Chemical Resistance Testing:** To assess chemical resistance, a pigmented panel is exposed to various chemicals, such as acids, alkalis, and solvents, for a defined period. The change in color and appearance is then rated on a scale of 1 to 5, where 5 represents no change and 1 indicates severe degradation.

**Dispersion Performance:** The ease and quality of pigment dispersion are crucial for achieving optimal color strength and gloss. This can be evaluated using a Hegman gauge (ASTM D1210)

to determine the fineness of grind.[9] Microscopic techniques, including optical and electron microscopy, can provide a visual assessment of particle size distribution and the presence of agglomerates.[10]

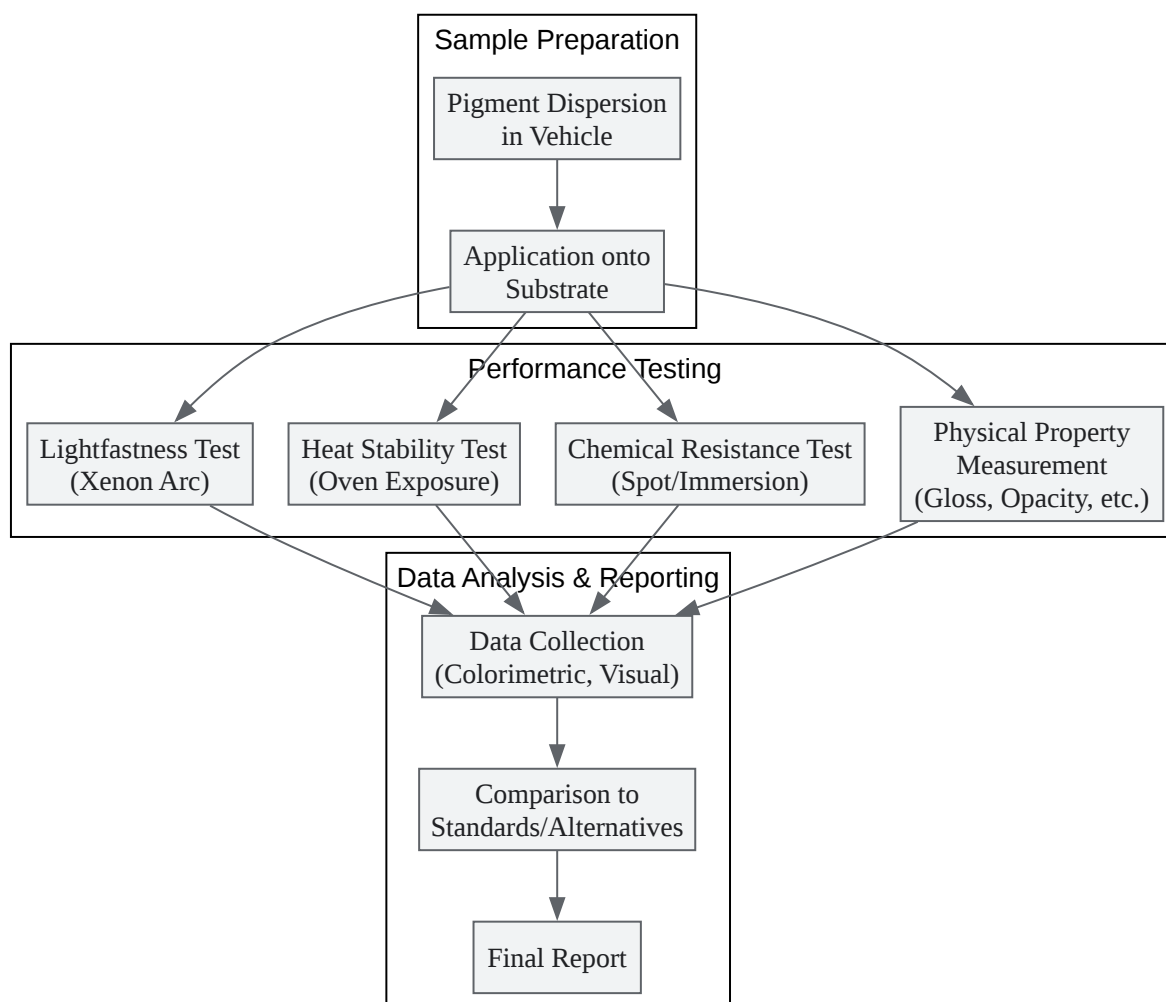
## Visualizing the Comparison and Workflow

To further illustrate the comparison and the typical evaluation process, the following diagrams are provided.



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**Fig. 1:** Key Performance Attributes Comparison



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**Fig. 2:** Experimental Workflow for Pigment Evaluation

## Conclusion

In summary, Pigment Red 254 stands out as a high-performance pigment with superior lightfastness, heat stability, and chemical resistance, making it the ideal choice for applications

where long-term durability and performance are critical.[1][11][12] **Pigment Red 112**, while not as robust as PR254, offers a bright and clean shade with good overall fastness properties at a potentially more economical price point, rendering it suitable for a wide array of general-purpose applications.[6][13][14] The selection between these two red pigments will ultimately depend on the specific performance requirements, processing conditions, and cost considerations of the intended application.

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## References

- 1. zeyachem.net [zeyachem.net]
- 2. pigments.com [pigments.com]
- 3. Pigment Red 254 [dyestuffintermediates.com]
- 4. ispigment.com [ispigment.com]
- 5. Page loading... [guidechem.com]
- 6. ispigment.com [ispigment.com]
- 7. ispigment.com [ispigment.com]
- 8. zeyachem.net [zeyachem.net]
- 9. paint.org [paint.org]
- 10. fullnpigment.com [fullnpigment.com]
- 11. Let us take a look at Pigment Red 254 - Blog [geecolor.com]
- 12. vichem.vn [vichem.vn]
- 13. Pigment Red 112 - SY Chemical Co., Ltd. [sypigment.com]
- 14. DuraPaint®6512B Pigment Red 112 | Fineland Chem [finelandchem.com]
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